

Technical Guide: Safe Handling and Storage of 4-Bromothiophene-2-carboxamide

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Compound of Interest

Compound Name: 4-Bromothiophene-2-carboxamide

Cat. No.: B1338063

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safe handling, storage, and disposal of **4-Bromothiophene-2-carboxamide**, a key intermediate in various pharmaceutical and chemical syntheses. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Compound Identification and Properties

Property	Value	Reference
Chemical Name	4-Bromothiophene-2-carboxamide	ECHEMI
CAS Number	83933-17-9	ECHEMI
Molecular Formula	C5H4BrNOS	Thermo Fisher Scientific
Molecular Weight	206.06 g/mol	Thermo Fisher Scientific
Appearance	White to Yellow to Orange powder to crystal	TCI Chemicals
Storage Temperature	-20°C	Generic

Hazard Identification and Safety Precautions

4-Bromothiophene-2-carboxamide is classified as a hazardous substance. The primary hazards are skin and eye irritation. Inhalation of dust and direct contact should be strictly avoided.

Hazard	GHS Classification	Precautionary Statement
Skin Irritation	Category 2	H315: Causes skin irritation.[1]
Eye Irritation	Category 2	H319: Causes serious eye irritation.[1]

Personal Protective Equipment (PPE):

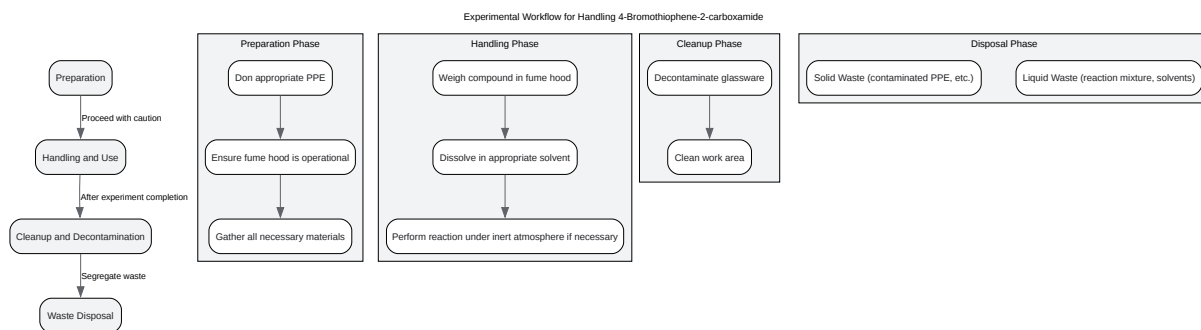
Appropriate PPE is mandatory when handling **4-Bromothiophene-2-carboxamide**. This includes:

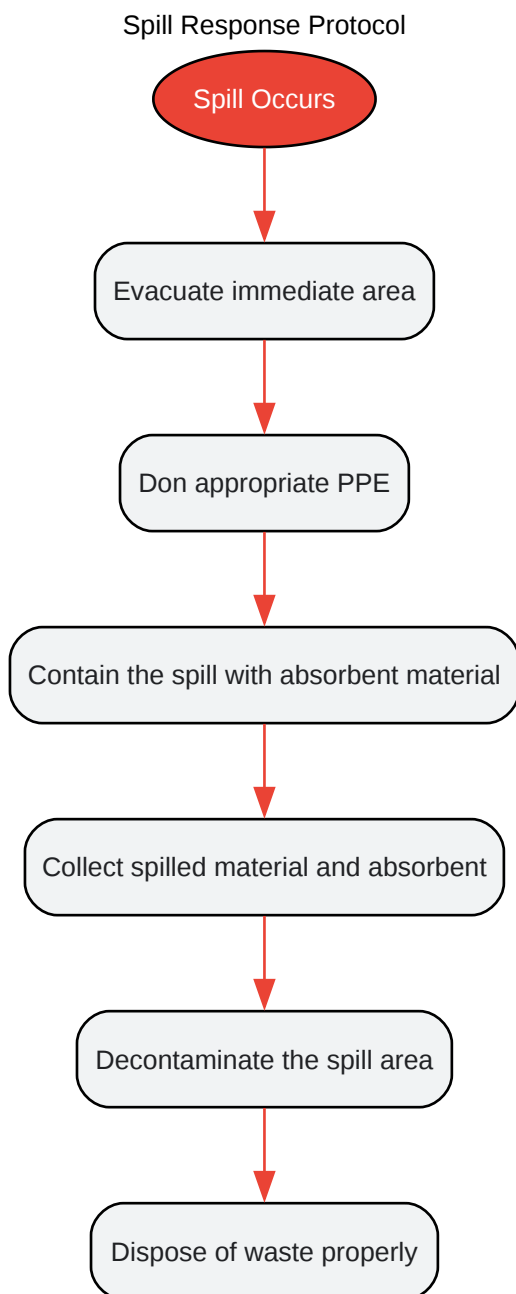
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]
- Skin Protection: Wear fire/flammable resistant and impervious clothing. Chemical-resistant gloves (e.g., nitrile rubber) are essential.[1]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a full-face respirator with an appropriate cartridge.[1]

Safe Handling and Experimental Protocol

All operations involving **4-Bromothiophene-2-carboxamide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Experimental Workflow:





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References

- 1. echemi.com [echemi.com]
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